

Acid Brown 5 CAS number and chemical identifiers

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Compound of Interest

Compound Name: Acid Brown 5

Cat. No.: B12383783

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An In-depth Technical Guide to Acid Brown 5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and relevant experimental protocols for the diazo dye, **Acid Brown 5** (C.I. 20095). The information is tailored for a scientific audience, with a focus on data presentation and detailed methodologies.

Chemical Identity and Properties

Acid Brown 5 is a water-soluble anionic dye belonging to the double azo class. Its chemical structure and properties are summarized in the tables below.

Table 1: Chemical Identifiers for Acid Brown 5

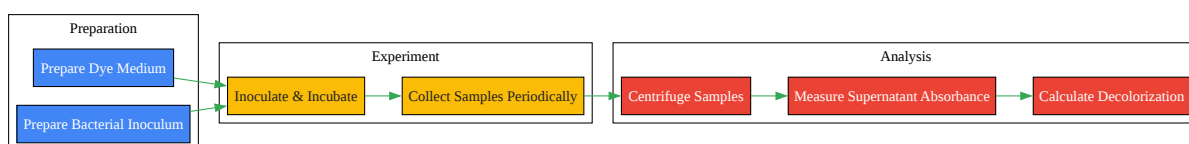
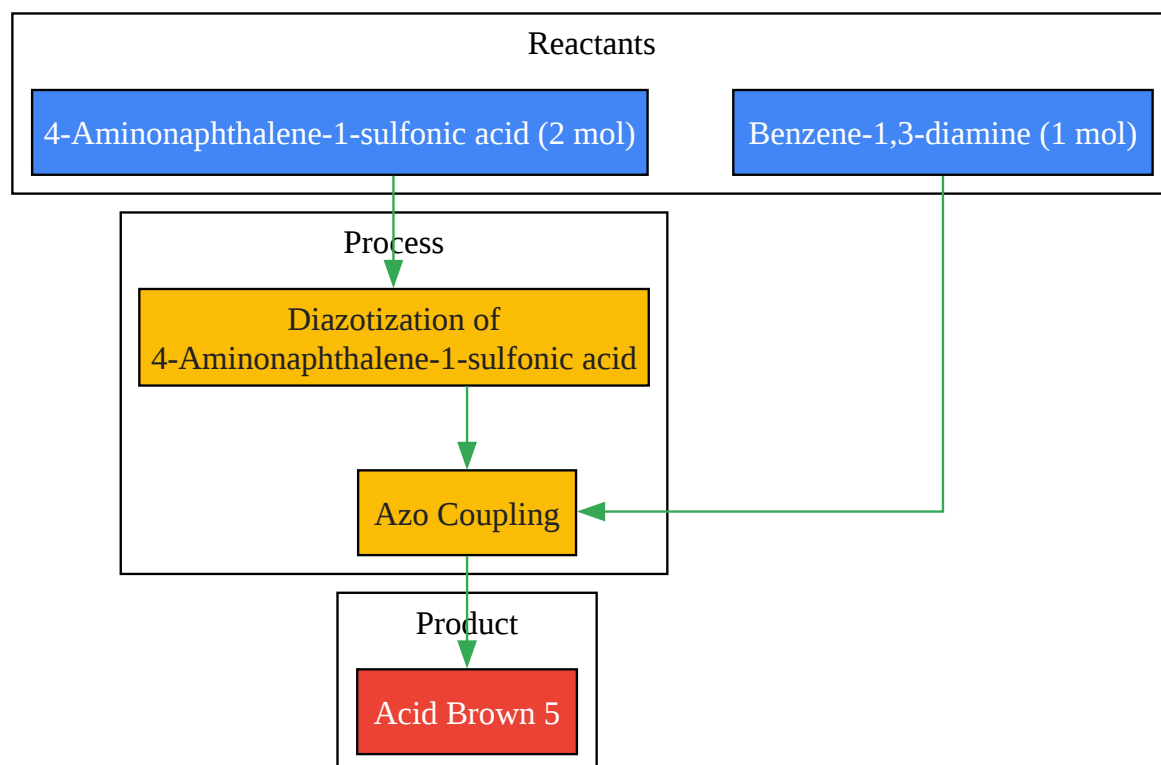
Identifier	Value
Chemical Name	disodium;4-amino-3-[[4-[(4-sulfonatophthalen-1-yl)diazenyl]phenyl]diazenyl]naphthalene-1-sulfonate
C.I. Name	Acid Brown 5
CAS Number	5850-05-5[1][2]
C.I. Number	20095[1][2]
Molecular Formula	C ₂₆ H ₁₈ N ₆ Na ₂ O ₆ S ₂ [1]
Molecular Weight	620.57 g/mol
Synonyms	Acid Brown L, Brown 2R, Brown 7R, Brown BN

Table 2: Physicochemical and Technical Data for Acid Brown 5

Property	Value/Description
Physical Appearance	Brown Powder
Hue	Reddish Brown
Solubility	Soluble in water (forms a red-light brown solution); slightly soluble in ethanol (forms a shallow orange-brown solution).
Behavior in Strong Acid	Turns purple in strong sulfuric acid, with a brown precipitate upon dilution.
Dye Content	>98%
Light Fastness (ISO)	2
Washing Fastness (ISO)	2-3
Perspiration Fastness (ISO)	3
Applications	Primarily used in the textile, leather, and paper industries.

Synthesis of Acid Brown 5

The manufacturing of **Acid Brown 5** involves a diazotization and coupling reaction. The process utilizes two molar equivalents of 4-Aminonaphthalene-1-sulfonic acid and one molar equivalent of Benzene-1,3-diamine.



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References

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